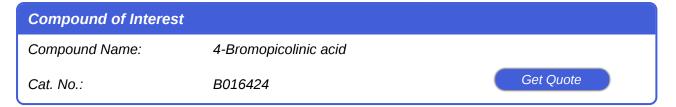


physical properties of 4-Bromopicolinic acid

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An In-depth Technical Guide on the Physical Properties of 4-Bromopicolinic Acid

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromopicolinic acid**, targeting researchers, scientists, and professionals in drug development. The information is presented with clarity and detail, including quantitative data, experimental methodologies, and logical workflows to facilitate a deeper understanding of this compound.

Core Physical and Chemical Properties

4-Bromopicolinic acid, with the CAS number 30766-03-1, is a brominated derivative of picolinic acid.[1] It presents as a solid at room temperature, with colors described as off-white or white to almost white crystalline powder or fine needles.[1][2]

Quantitative Data Summary

The key physical properties of **4-Bromopicolinic acid** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C6H4BrNO2	[2][3][4]
Molecular Weight	202.01 g/mol	[2][3][5]
Melting Point	172-174 °C	[3][5][6][7]
Boiling Point	347.8 °C at 760 mmHg	[3][6]
pKa (Predicted)	3.25 ± 0.10	[2][7]
Solubility	Sparingly soluble in water, methanol, and dimethyl sulfoxide (DMSO).[2][7][8] Soluble in polar solvents and less soluble in non-polar solvents.[1]	
Appearance	Off-white solid/fine needles/powder to crystal	[1][2]

Experimental Protocols for Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of **4-Bromopicolinic acid**.

Melting Point Determination

The melting point of an organic solid can be determined using a melting point apparatus, such as a Mel-Temp or a Vernier melt station.[9][10]

- Sample Preparation: A small, dry sample of **4-Bromopicolinic acid** is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating and Observation: The sample is heated at a steady rate. The temperature at which
 the first drop of liquid appears is recorded as the beginning of the melting range. The



temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[11] For a pure substance like **4-Bromopicolinic acid**, this range is expected to be narrow.

Boiling Point Determination

The boiling point is typically determined for liquids using distillation.[10] For a high-boiling-point solid like **4-Bromopicolinic acid**, this value is often predicted or determined under vacuum and extrapolated to atmospheric pressure. The reported boiling point of 347.8 °C at 760 mmHg is likely a calculated value.[3][6] A standard experimental procedure would involve:

- Apparatus Setup: A small amount of the substance is placed in a distillation flask. A
 thermometer is positioned so that the top of the bulb is level with the side arm of the flask
 leading to the condenser.[10]
- Heating: The flask is heated, and the temperature is monitored.
- Measurement: The boiling point is the temperature at which the vapor pressure of the liquid
 equals the surrounding atmospheric pressure, observed as a stable temperature at which
 the liquid actively boils and its vapor condenses on the thermometer bulb.[10]

Solubility Assessment

A qualitative assessment of solubility can be performed through simple mixing experiments.[12]

- Sample Preparation: A small, measured amount of 4-Bromopicolinic acid (e.g., 10 mg) is placed into a series of test tubes.
- Solvent Addition: A measured volume of a specific solvent (e.g., 1 mL of water, methanol, DMSO, hexane) is added to each test tube.
- Observation: The mixture is agitated. The solubility is observed and categorized as soluble, sparingly soluble, or insoluble based on the amount of solid that dissolves. The polarity of a compound influences its solubility, with polar compounds generally dissolving in polar solvents.[9][11]

pKa Determination



The acid dissociation constant (pKa) can be determined experimentally by titration.

- Solution Preparation: A solution of 4-Bromopicolinic acid with a known concentration is prepared in water or a suitable co-solvent if solubility is low.
- Titration: A standardized solution of a strong base (e.g., NaOH) is gradually added to the acidic solution.
- pH Monitoring: The pH of the solution is monitored throughout the titration using a pH meter.
- Data Analysis: A titration curve (pH vs. volume of base added) is plotted. The pKa is the pH at which half of the acid has been neutralized (the midpoint of the titration curve).

Visualizations: Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key experimental and logical processes related to **4-Bromopicolinic acid**.

Experimental Workflow for Physical Property Characterization 4-Bromopicolinic Acid Sample **Melting Point** Solubility pKa Sample Preparation Aliquot Sample Prepare Solution (Dry & Pack Capillary) Add Solvents Run Mel-Temp Apparatus Titrate with Base (Polar & Non-polar) Observe & Record Observe & Classify Plot Titration Curve Melting Range (Soluble/Sparingly/Insoluble) & Determine Midpoint

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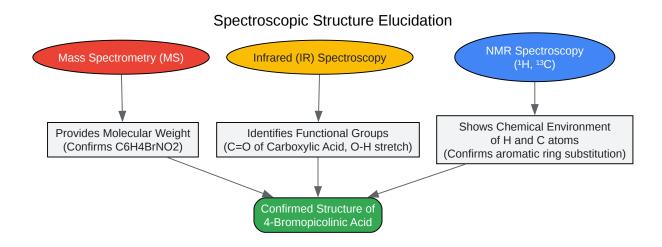


Caption: Workflow for determining key physical properties.

Synthesis of 4-Bromopicolinic Acid KMnO4 (Potassium Permanganate) Water, 80°C Oxidation 4-Bromopicolinic Acid

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Caption: Synthesis pathway from 4-bromo-2-methylpyridine.



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Caption: Logic diagram for structural confirmation via spectroscopy.



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